

# 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde chemical formula

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## Compound of Interest

Compound Name: 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde

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## An In-Depth Technical Guide to 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde

This technical guide provides a comprehensive overview of **2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde**, a heterocyclic organic compound of interest to researchers and professionals in drug development. The document details its chemical properties, potential synthesis, and the broader biological context of the dihydrobenzofuran scaffold.

## Chemical Identity and Properties

**2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde** is an aromatic compound featuring a dihydrobenzofuran core substituted with two methyl groups and a carbaldehyde (formyl) group.<sup>[1][2]</sup> Its chemical formula is C<sub>11</sub>H<sub>12</sub>O<sub>2</sub>.<sup>[1][2]</sup>

Table 1: Physicochemical Properties<sup>[1]</sup>

Property	Value
Molecular Formula	<b>C11H12O2</b>
Molecular Weight	176.21 g/mol
Exact Mass	176.083729621 Da
IUPAC Name	2,2-dimethyl-3H-1-benzofuran-7-carbaldehyde
CAS Number	38002-88-9
Canonical SMILES	<chem>CC1(CC2=C(O1)C(=CC=C2)C=O)C</chem>
InChI Key	HGKYVFOYQUSRQN-UHFFFAOYSA-N
Hydrogen Bond Acceptor Count	2

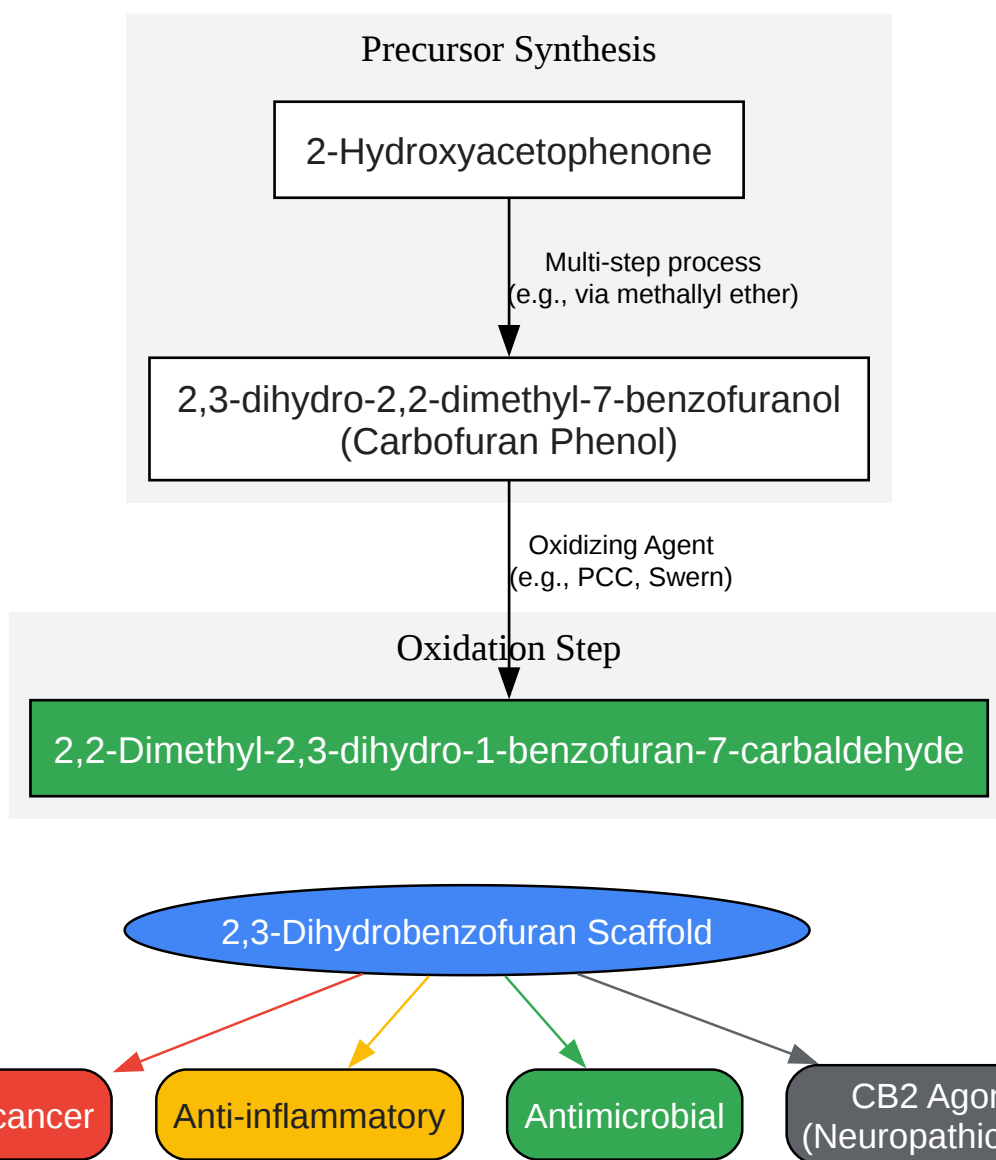
| Rotatable Bond Count | 1 |

## Synthesis and Experimental Protocols

The synthesis of **2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde** can be envisioned from its corresponding alcohol precursor, 2,3-dihydro-2,2-dimethyl-7-benzofuranol (also known as carbofuran phenol).[3] The synthesis of this precursor is well-documented, often starting from materials like catechol or 2-hydroxyacetophenone.[4]

## Proposed Synthesis Workflow

A plausible synthetic route involves the oxidation of 2,3-dihydro-2,2-dimethyl-7-benzofuranol. This is a standard transformation in organic chemistry.



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## References

- 1. 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde | C<sub>11</sub>H<sub>12</sub>O<sub>2</sub> | CID 2795471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2,3-Dihydro-2,2-dimethyl-7-benzofuranol | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 15278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. US3419579A - Synthesis of 2,3-dihydro-2,2-dimethyl-7-benzofuranol - Google Patents [patents.google.com]
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